

"stabilizing Furan, 3-(2-nitroethenyl)- for long-term storage"

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Compound of Interest

Compound Name: Furan, 3-(2-nitroethenyl)-

Cat. No.: B8705519

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Technical Support Center: Stability & Storage Guide Topic: **Furan, 3-(2-nitroethenyl)-** [CAS: 25016-03-9]* Note: While often isomeric with the more common 2-(2-nitroethenyl)furan, this guide addresses the specific stability profile of the 3-substituted variant.

Executive Summary: The "Golden Standard" Protocol

Immediate Action Required: If you have just received this compound, do not store it on the benchtop.

- Temperature: -20°C (Long-term: -80°C).
- Atmosphere: Argon or Nitrogen headspace (Strictly Anoxic).
- Container: Amber glass with Teflon-lined caps (Light & Moisture exclusion).
- State: Store as a solid. Never store in solution (especially DMSO or MeOH) for >24 hours.

Part 1: Technical Deep Dive (The "Why")

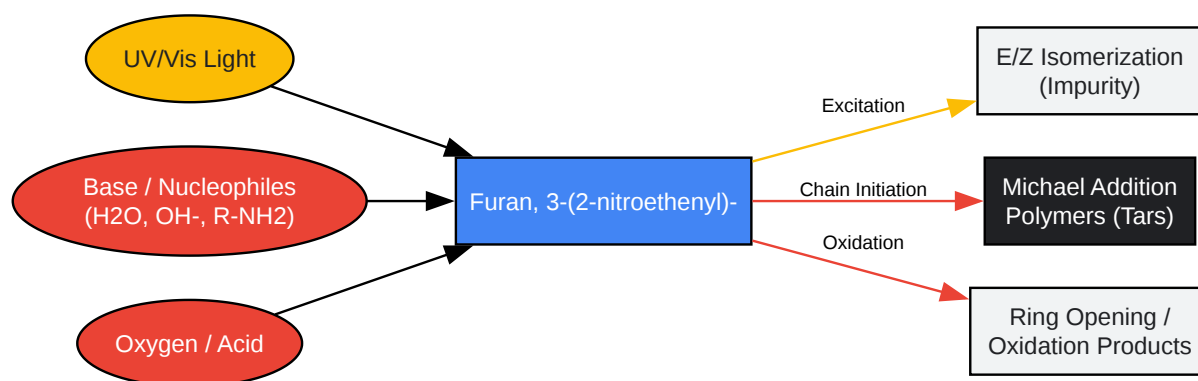
As a Senior Application Scientist, I often see researchers treat nitroalkenes like standard organic building blocks. This is a critical error. **Furan, 3-(2-nitroethenyl)-** is a "double-edged" electrophile. Its instability arises from the synergistic reactivity of the electron-rich furan ring and the electron-deficient nitrovinyl group.

The Degradation Triad

The compound degrades via three primary mechanisms. Understanding these allows you to prevent them.

- Michael Polymerization (The "Black Tar" Effect): The nitro group makes the β -carbon highly electrophilic. Even trace bases (hydroxide from glass, amines) or nucleophiles (water, thiols) can initiate a chain reaction, leading to Michael addition oligomers. This manifests as the material turning from yellow crystalline solid to a brown/black oil or tar.
- Furan Ring Oxidation/Opening: Furan is an electron-rich heterocycle. In the presence of oxygen and light, it can form endoperoxides (singlet oxygen attack) or undergo acid-catalyzed ring opening, destroying the aromaticity.
- Photochemical E/Z Isomerization: The nitroalkene double bond is conjugated. UV/Visible light exposure causes isomerization from the stable trans () form to the less stable cis () form, which often has different solubility and biological activity, and is more prone to cyclization.

Visualizing the Threat Landscape



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Caption: Figure 1. The three primary degradation pathways. Note that Michael Addition (Polymerization) is often autocatalytic once started.

Part 2: Detailed Storage Protocol

This protocol is designed to maximize shelf-life (6-12 months).

Step-by-Step: Cryogenic Anoxic Banking

- Receipt & Inspection:
 - Check appearance immediately. It should be a yellow to orange solid.
 - If it is a dark brown goo, it has likely polymerized during transit. Contact the supplier.
- Aliquoting (The "Rule of Once"):
 - Principle: Every freeze-thaw cycle introduces condensation (water).
 - Action: In a glovebox or under a nitrogen cone, divide the bulk material into single-use aliquots (e.g., 5mg, 10mg) in amber glass vials.
- Inerting:
 - Flush each vial with Argon (heavier than air, better protection than Nitrogen) for 10-15 seconds.

- Cap immediately with a Teflon (PTFE) lined screw cap. Avoid rubber septa for long-term storage as they are permeable to organics and moisture.
- The "Double Containment" System:
 - Place the small vials inside a larger jar containing a desiccant packet (Silica gel or Drierite).
 - Store the outer jar at -20°C.

Data Summary: Stability Metrics

Parameter	Optimal Condition	Warning Sign	Consequence
Temperature	-20°C or -80°C	> 4°C	Accelerated polymerization
Light	Dark (Amber/Foil)	Direct Fluorescent	E/Z Isomerization
Atmosphere	Argon/Nitrogen	Air/Humidity	Hydrolysis & Ring Opening
Solvent	None (Solid state)	DMSO/Methanol	Rapid degradation (<24h)

Part 3: Troubleshooting & FAQs

Q1: My sample has turned from yellow to dark brown/black. Can I purify it?

- **Diagnosis:** This is the classic "Polymerization Death Spiral." The nitroalkene has undergone oligomerization.
- **Solution:** Generally, no. The polymers are often gummy and difficult to separate. If you have a large amount (>1g), you can attempt recrystallization from non-nucleophilic solvents (e.g., cyclohexane/toluene mixture), but yield will be poor. For analytical standards, discard and repurchase.

Q2: Can I make a stock solution in DMSO?

- Technical Insight: DMSO is hygroscopic and slightly nucleophilic. Nitroalkenes are Michael acceptors.
- Guideline: Avoid DMSO stocks. If necessary for biology assays, prepare fresh immediately before use. If you must store it, use anhydrous DMSO, store under Argon at -80°C, and use within 1 week. Expect 5-10% degradation even then.

Q3: The melting point is lower than the Certificate of Analysis (CoA) stated. Why?

- Reason: Water absorption.[1] The 3-(2-nitroethenyl)furan molecule is "greasy" but the nitro group hydrogen bonds with water. This depresses the melting point and catalyzes hydrolysis (Nef-like reactions).
- Fix: Dry the solid in a vacuum desiccator over

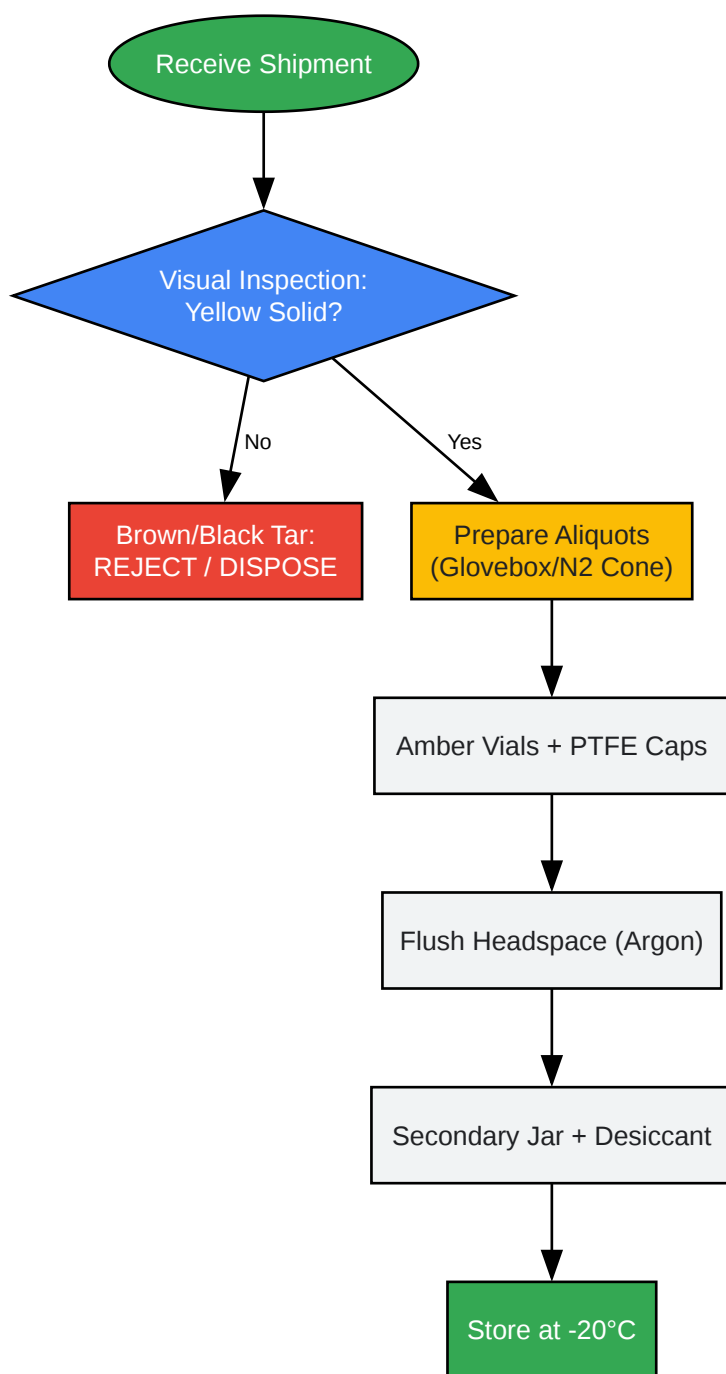
for 4 hours. Retest. If MP does not improve, the sample contains significant isomeric or polymeric impurities.

Q4: Is this compound explosive?

- Safety: While it is a nitro compound, mono-nitroalkenes are generally not shock-sensitive high explosives like TNT. However, they are energetic.
- Warning: Do not heat neat material above 100°C. Distillation is dangerous; purification should be done via recrystallization or column chromatography (silica, neutral conditions).

Part 4: Experimental Workflow Visualization

Use this decision tree to manage the compound upon arrival.



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Caption: Figure 2. Decision tree for intake and storage of labile nitroalkenes.

References

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Sources

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